

Dilmapimod preclinical studies evidence

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Compound Focus: Dilmapimod

CAS No.: 444606-18-2

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Dilmapimod Technical Summary

Aspect	Details
Drug Name	Dilmapimod (SB-681323) [1]
Drug Type	Small molecule [1] [2]
Mechanism of Action	Potent, selective, reversible inhibitor of p38α MAPK (Mitogen-activated protein kinase) [1] [3]
Primary Targets & Downstream Effects	Inhibits p38 MAPK, reducing production of pro-inflammatory cytokines and mediators (e.g., TNF- α , IL-1 β , IL-6) and cellular infiltration to inflammation sites [1] [3].

| **Key Clinical Findings** | • **Neuropathic Pain:** Significant reduction in average daily pain score vs. placebo (0.80 points on NRS, $p=0.0034$) in nerve injury patients [3] [4]. • **COPD:** Modulated gene expression (STAT1, MMP-9, CAV1, IL-1 β) in blood/sputum, influencing inflammatory biomarkers CRP/fibrinogen [5] [6]. • **Inflammation:** Reduced LPS-induced TNF- α production and pHSP-27 (p38 pathway biomarker) in clinical studies [3]. | | **Reported Status** | Investigational; highest phase reported as "Discontinued Phase 3" for Coronary Artery Disease [1] [2]. |

Detailed Experimental Evidence & Protocols

The most robust evidence for **dilmapimod** comes from early clinical trials. Here are the methodologies from key studies.

Neuropathic Pain Clinical Trial (Phase 2)

This study provides the clearest evidence of biological activity and efficacy in humans [3] [4].

- **Study Design:** Multicenter, double-blind, placebo-controlled, two-period crossover trial.
- **Participants:** 50 patients with chronic neuropathic pain due to nerve trauma, radiculopathy, or carpal tunnel syndrome.
- **Intervention:** Oral **dilmapimod** (7.5 mg or 15 mg per day) versus placebo, each administered for two weeks with a 2-4 week washout period between treatments.
- **Primary Endpoint:** Change in the average daily pain intensity score during the second week of treatment, measured using an 11-point Numerical Rating Scale (NRS).
- **Key Efficacy Result:** The 15 mg/day dose showed a statistically significant reduction in pain score compared to placebo (mean difference: 0.80; 95% CI: 0.28, 1.33; p=0.0034) [3] [4].
- **Safety:** The drug was reported to be well-tolerated with no clinically relevant safety findings.

COPD Biomarker & Gene Expression Study

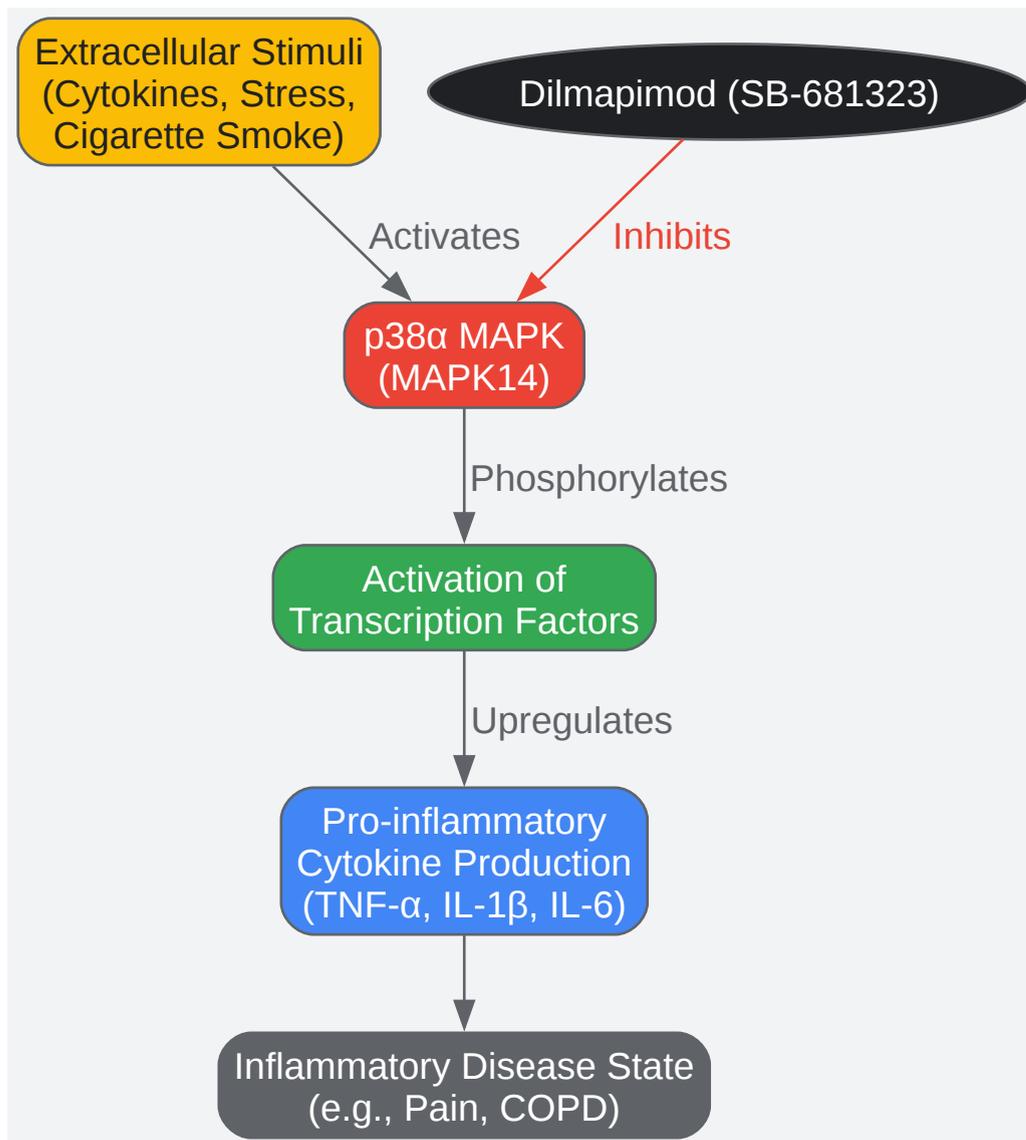
This study detailed the effects of **dilmapimod** on inflammatory pathways using biomarker and gene expression analysis [5] [6].

- **Study Design:** Randomized, placebo-controlled clinical trial.
- **Participants:** 17 COPD patients with post-bronchodilator FEV1 >50% and <80% predicted, and serum CRP \geq 1 mg/L.
- **Intervention:** A single oral dose of **dilmapimod** 25 mg versus placebo.
- **Sampling:** Blood and induced sputum samples collected at pre-dose and several time points post-dose.
- **Methodologies:**
 - **Whole-Genome Microarray Analysis:** RNA from whole blood was extracted, amplified, and hybridized to Affymetrix Human Genome HG-U133plus2 GeneChips to assess global gene expression changes [5].
 - **Real-time PCR:** Validated expression of specific inflammatory genes (e.g., CCL5, IL-1 β , IL-6, IL-8, MMP-9, TNF- α) in blood and sputum [5].

- **Key Findings:** Pathway analysis identified **STAT1**, **MMP-9**, **CAV1**, and **IL-1 β** as key genes regulated by **dilmapimod** that influence fibrinogen levels, while **IL-1 β** was linked to CRP level changes [5] [6].

p38 MAPK Signaling and Dilmapimod's Action

The following diagram illustrates the core signaling pathway that **dilmapimod** inhibits, based on the described mechanism of action.



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*p38 MAPK pathway and **dilmapimod**'s inhibitory mechanism of action.*

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References

1. Dilmapimod: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Dilmapimod - Drug Targets, Indications, Patents [synapse.patsnap.com]
3. Clinical trial of the p38 MAP kinase inhibitor dilmapimod in ... [sciencedirect.com]
4. Clinical trial of the p38 MAP kinase inhibitor dilmapimod in ... [pubmed.ncbi.nlm.nih.gov]
5. Gene expression changes caused by the p38 MAPK inhibitor ... [pmc.ncbi.nlm.nih.gov]
6. Gene expression changes caused by the p38 MAPK ... [pubmed.ncbi.nlm.nih.gov]

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